

Territrem C storage conditions stability

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Compound Focus: Territrem C

CAS No.: 89020-33-7

Cat. No.: S598970

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Territrem C Basic Properties

The table below summarizes the key identified properties of **Territrem C** from the search results.

Property	Description
Name	Territrem C [1]
Type	Tremorgenic mycotoxin [1]
Producing Organism	<i>Aspergillus terreus</i> [1]
Molecular Formula	C ₂₈ H ₃₂ O ₉ [1]
Molecular Weight	512.20 g/mol [1]
Key Structural Difference from Territrem B	Possesses a 4-hydroxy-3,5-dimethoxy phenyl group (Territrem B has a 3,4,5-trimethoxy phenyl group) [1]

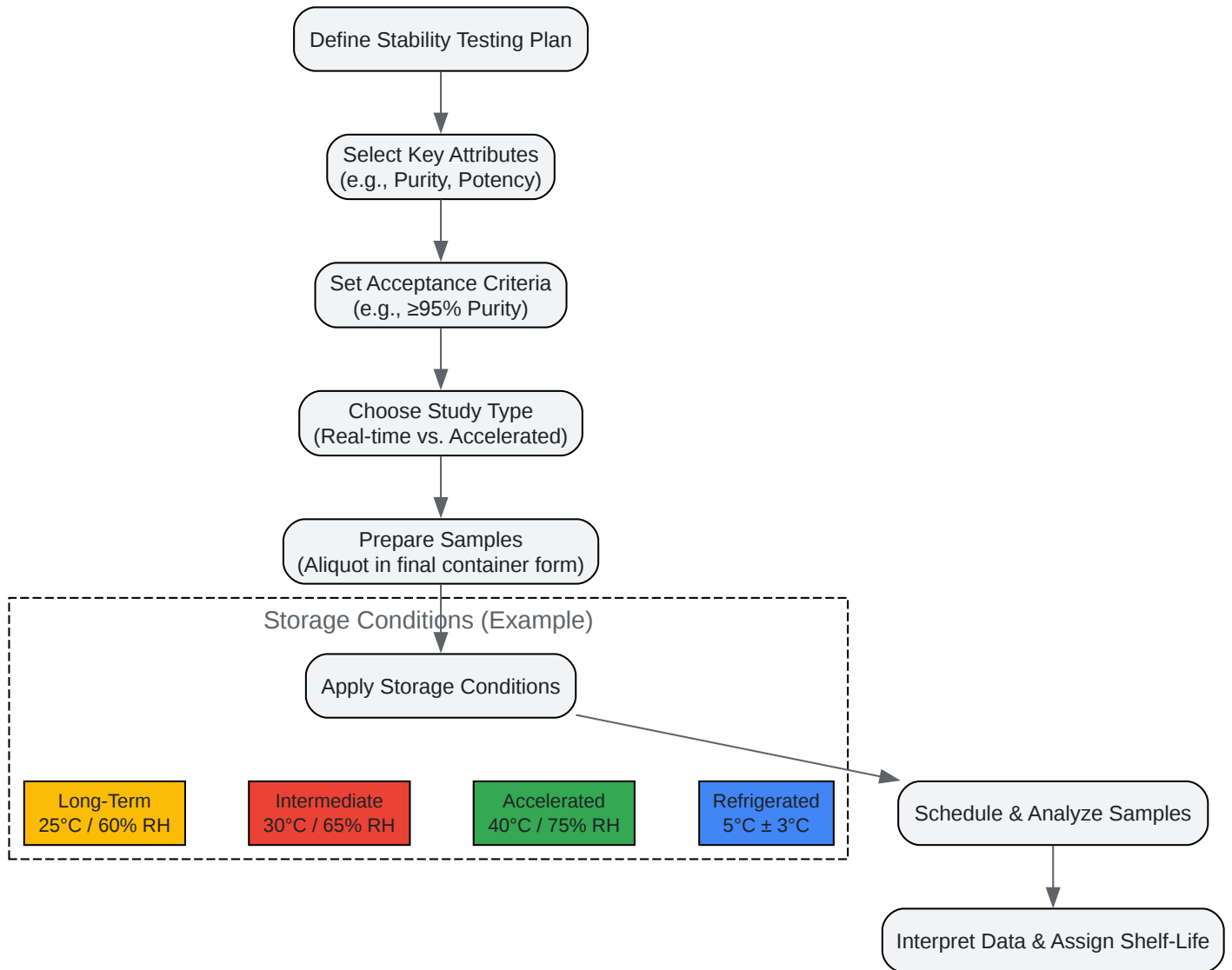
Known Handling Risks & Inferred Storage Guidelines

Based on its classification as a mycotoxin and general stability principles for such compounds, here are the critical handling considerations:

- **Toxicity: Territrem C** is a **tremorgenic mycotoxin**, indicating it affects the nervous system. You must handle it with extreme caution, using appropriate personal protective equipment (PPE) and procedures for highly potent compounds [1].
- **Inferred Storage Conditions:** While explicit data is unavailable, the following storage conditions are recommended for most organic compounds and mycotoxins to prevent degradation [2] [3]:
 - **Temperature:** Store at **-20°C ± 5°C** or lower for long-term preservation.
 - **Form:** Store as a **solid**, protected from light in a tightly sealed container.
 - **Humidity:** Control humidity to prevent hydrolysis or hydrate formation, using desiccants if necessary [3].
- **Stability-Indicating Factors: Territrem C's** structure suggests potential sensitivity to:
 - **Oxidation:** The aromatic and complex structure may be susceptible. Store under an inert atmosphere (e.g., nitrogen) if possible [3].
 - **Hydrolysis:** The ester or lactone linkages common in tremorgenic mycotoxins can be vulnerable to moisture [3].
 - **Photolysis:** The conjugated system may be light-sensitive [3].

Experimental Protocol for Stability Testing

To establish definitive storage conditions, you will need to determine the shelf-life through stability studies. The following protocol is based on CLSI EP25-A and ICH guidelines [4] [2].



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Methodology Details

- **Study Design:** An **isochronous design** is highly recommended [4]. Remove samples from primary storage on each test day and immediately transfer them to ultra-low conditions (e.g., -70°C) to halt degradation. Analyze all samples in a single, randomized batch at the end to minimize analytical variability.
- **Test Samples:** Use a minimum of **three independent lots** of **Territrem C** to account for batch-to-batch variation [4].
- **Key Attributes to Monitor:**
 - **Chemical Purity:** Use HPLC or LC-MS to track the disappearance of **Territrem C** and the appearance of degradation products.
 - **Physical Characteristics:** Monitor for changes in color, crystal form, or the appearance of new polymorphs or hydrates using techniques like XRPD or DSC [3].
- **Data Analysis:** Plot the percentage of remaining **Territrem C** over time for each storage condition. Use statistical models (e.g., regression analysis with confidence intervals) to determine the time point at which the compound first falls outside the acceptance criteria, establishing the shelf-life [4].

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References

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